

Personal protective equipment for handling Z19153

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Z19153

Cat. No.: B15576114

Get Quote

Essential Safety and Handling Guide for Z19153

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling the chemical compound **Z19153**. The following procedures are designed to ensure safe handling, storage, and disposal, minimizing risks and establishing a secure laboratory environment.

Personal Protective Equipment (PPE)

Before handling **Z19153**, it is mandatory to be equipped with the appropriate personal protective equipment. The following table summarizes the required PPE.



Protection Type	Specific Requirement	Standard Compliance
Eye Protection	Tightly fitting safety goggles with side-shields.	Conforming to EN 166 (EU) or NIOSH (US).[1]
Hand Protection	Chemical impermeable gloves. Gloves must be inspected prior to use.	Must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.[1]
Body Protection	Fire/flame resistant and impervious clothing.	-
Respiratory Protection	A full-face respirator is necessary if exposure limits are exceeded or if irritation or other symptoms are experienced.	-

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of **Z19153** and ensuring the safety of laboratory personnel.

Handling:

- Work in a well-ventilated area to avoid the formation and inhalation of dust and aerosols.[1]
- Avoid all contact with skin and eyes.[1]
- Employ non-sparking tools to prevent ignition from electrostatic discharge.[1]
- Ensure emergency exits and a risk-elimination area are established.[1]

Storage:

- Store in a tightly closed container.[1]
- The storage location must be a dry, cool, and well-ventilated place.[1]



• Keep **Z19153** containers separate from foodstuff containers and incompatible materials.[1]

Emergency and First-Aid Protocols

In the event of exposure or a spill, immediate and appropriate action is essential.

First-Aid Measures:

- If Inhaled: Move the individual to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration and seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.[1]
- In Case of Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water and consult a doctor.[1]
- In Case of Eye Contact: Rinse the eyes with pure water for at least 15 minutes and seek medical advice.[1]
- If Swallowed: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1]

Spill Response:

- Avoid the formation of dust and breathing vapors, mist, or gas.[1]
- Avoid contact with skin and eyes.[1]
- Ensure adequate ventilation in the spill area.[1]
- Evacuate personnel to safe areas, keeping them upwind of the spill.[1]
- Remove all sources of ignition.[1]
- Use spark-proof tools and explosion-proof equipment during cleanup.[1]
- Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains.[1]



• Collect the spilled material for disposal in suitable, closed containers.[1]

Disposal Plan

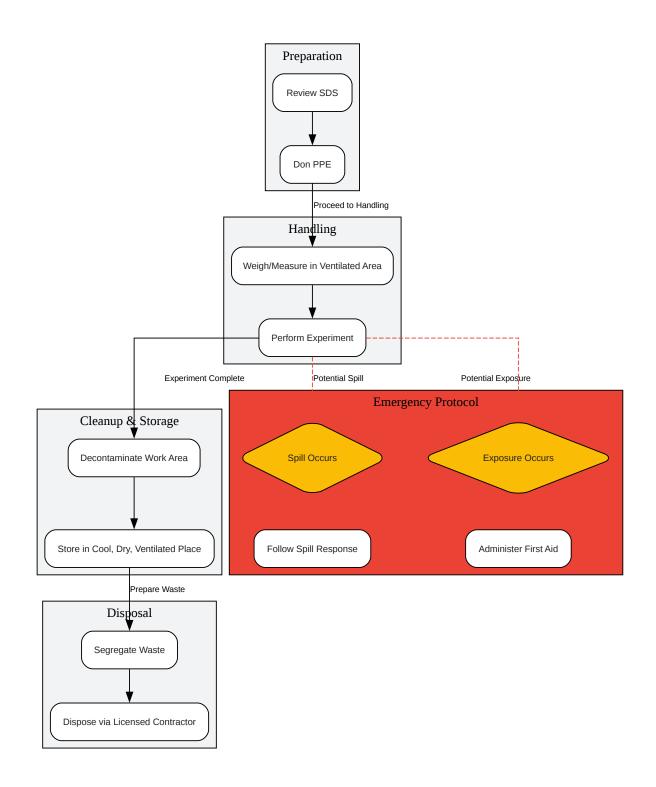
Proper disposal of **Z19153** and its containers is crucial to prevent environmental contamination.

- Chemical Disposal: The material can be disposed of by a licensed chemical destruction plant
 or through controlled incineration with flue gas scrubbing.[1] Do not contaminate water,
 foodstuffs, feed, or seed by storage or disposal.[1] Discharge into sewer systems is
 prohibited.[1]
- Container Disposal: Containers can be triple-rinsed (or the equivalent) and offered for
 recycling or reconditioning.[1] Alternatively, the packaging can be punctured to render it
 unusable for other purposes and then disposed of in a sanitary landfill.[1] For combustible
 packaging materials, controlled incineration with flue gas scrubbing is a possible disposal
 method.[1]

Experimental Workflow

The following diagram illustrates the standard workflow for handling **Z19153** in a laboratory setting.





Click to download full resolution via product page

Caption: Workflow for safe handling of **Z19153**.





Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. targetmol.com [targetmol.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Z19153].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15576114#personal-protective-equipment-for-handling-z19153]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com